

# XPS binding energy analysis of Pd 3d in palladium oxide

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## Compound of Interest

Compound Name: *Palladous oxide*

CAS No.: *11113-77-2*

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As a Senior Application Scientist, I've designed this guide to provide a comprehensive and practical understanding of X-ray Photoelectron Spectroscopy (XPS) analysis of the Palladium 3d core level in palladium oxides. This is a critical characterization technique for researchers in catalysis, materials science, and drug development where the oxidation state of palladium dictates its reactivity and performance. This guide moves beyond a simple recitation of binding energies to explain the "why" behind the experimental observations and analytical choices.

## The Significance of Palladium's Oxidation State

Palladium's catalytic activity is intrinsically linked to its oxidation state. For instance, in hydrogenation reactions, metallic palladium (Pd(0)) is often the active species, while in oxidation catalysis, palladium(II) oxide (PdO) or even palladium(IV) oxide (PdO<sub>2</sub>) may play a crucial role. XPS is a surface-sensitive technique that allows us to precisely determine the elemental composition and chemical state of the top ~10 nm of a material, making it an invaluable tool for assessing the surface chemistry of palladium-based materials.

## Comparative Analysis of Pd 3d Binding Energies

The binding energy of the Pd 3d core level electrons is highly sensitive to the chemical environment of the palladium atoms. As the oxidation state of palladium increases, the core electrons become more strongly bound to the nucleus due to a decrease in electron-electron repulsion, resulting in a shift to higher binding energies.

The Pd 3d region in an XPS spectrum is characterized by a spin-orbit doublet, corresponding to the Pd 3d<sub>5/2</sub> and Pd 3d<sub>3/2</sub> photoelectrons. This splitting is typically around 5.26 eV.<sup>[1][2]</sup>

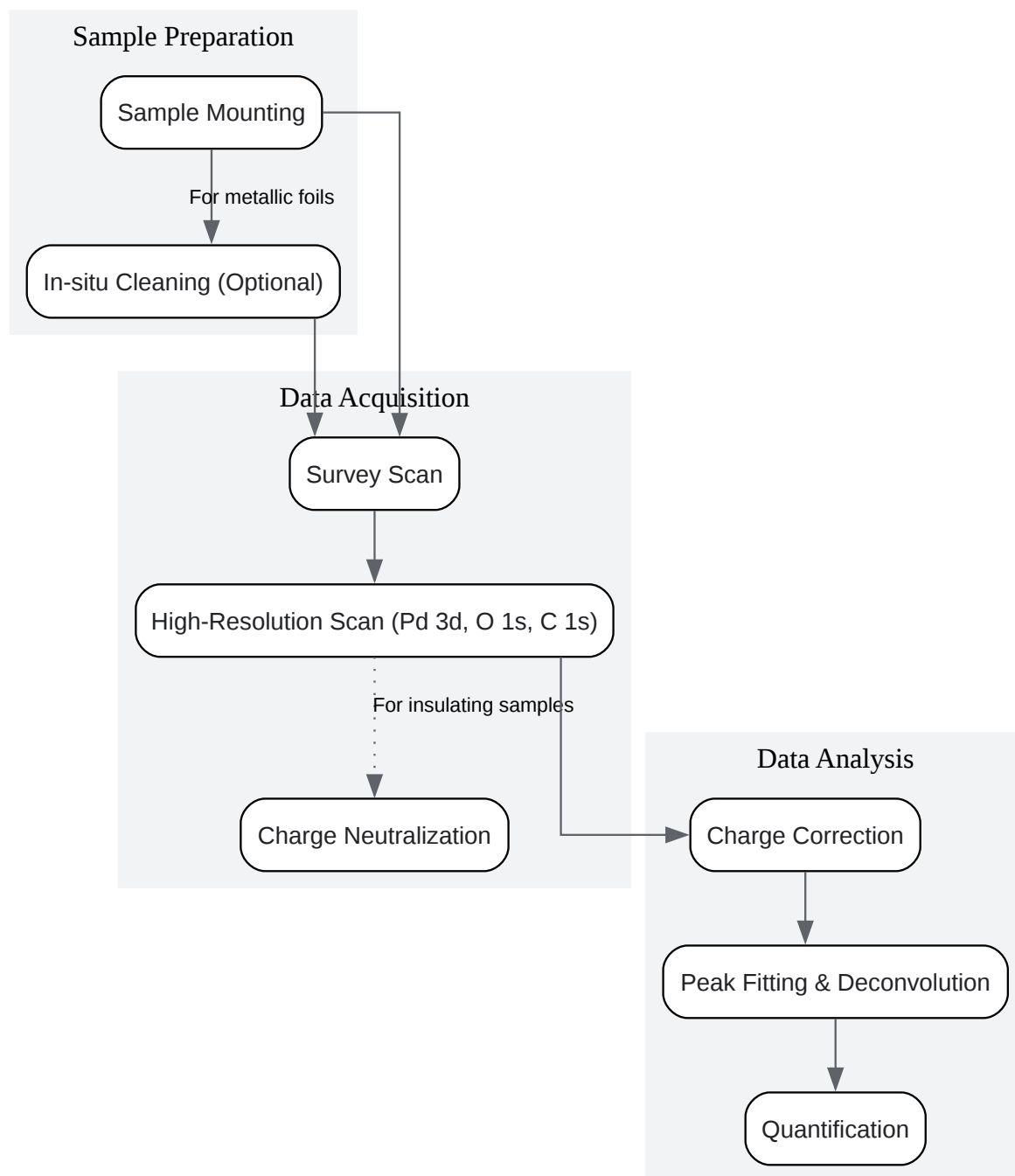
Below is a comparative table of typical Pd 3d<sub>5/2</sub> binding energies for different palladium species.

| Chemical State                       | Typical Pd 3d <sub>5/2</sub> Binding Energy (eV) | Key Characteristics & Experimental Notes                                                                                                            |
|--------------------------------------|--------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------|
| Pd (0)                               | 335.0                                            | Asymmetric peak shape characteristic of metallic species. <sup>[1]</sup>                                                                            |
| PdO (Pd <sup>2+</sup> )              | 336.0 - 337.4                                    | Symmetric peak shape. <sup>[1][3]</sup><br>The binding energy can vary depending on the specific chemical environment and sample charging.          |
| PdO <sub>2</sub> (Pd <sup>4+</sup> ) | ~337.3 - 338.5                                   | Often difficult to distinguish from PdO and may require careful deconvolution. Some sources indicate binding energies in this range. <sup>[4]</sup> |
| PdCl <sub>2</sub>                    | ~338.0                                           | Included for comparison as a common precursor. <sup>[5]</sup>                                                                                       |

Note: These values are approximate and can be influenced by factors such as sample charging, surface morphology, and the specific XPS instrument used. It is always recommended to calibrate the binding energy scale using a reference, such as the adventitious carbon C 1s peak at 284.8 eV.

## Experimental Protocol: Acquiring High-Quality Pd 3d Spectra

The following protocol outlines the key steps and considerations for obtaining reliable and interpretable XPS data for palladium oxides.



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**Figure 1:** Experimental workflow for XPS analysis of palladium oxides.

## Step-by-Step Methodology:

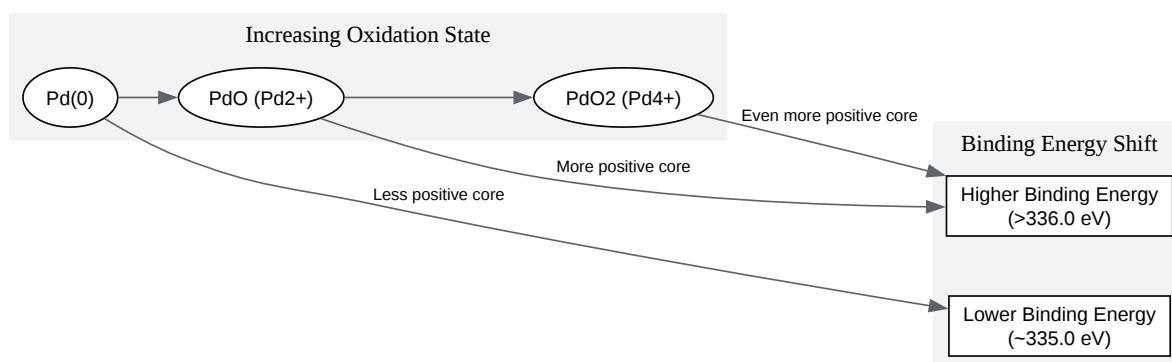
- Sample Preparation & Mounting:
  - Powders: Gently press the powder onto a conductive adhesive tape (e.g., carbon tape) or into a clean indium foil.<sup>[6]</sup> Ensure a smooth, uniform surface to minimize differential charging.
  - Foils/Films: If the surface is expected to be contaminated, in-situ cleaning via ion sputtering may be necessary.<sup>[7]</sup> However, be aware that ion sputtering can reduce palladium oxides, so this should be done with caution and at low ion beam energies.<sup>[8]</sup> For as-received samples, mount them directly using clips on the sample holder.
- Instrument Setup and Data Acquisition:
  - X-ray Source: A monochromatic Al K $\alpha$  X-ray source is standard.
  - Charge Neutralization: For insulating or poorly conductive palladium oxide samples, the emission of photoelectrons can lead to a positive charge buildup on the surface, which shifts the entire spectrum to higher binding energies.<sup>[9]</sup> A low-energy electron flood gun is essential to neutralize this charge.<sup>[6]</sup>
  - Survey Scan: Acquire a wide-range survey spectrum (e.g., 0-1200 eV) to identify all elements present on the surface.
  - High-Resolution Scans: Acquire high-resolution spectra for the Pd 3d, O 1s, and C 1s regions.
    - A Crucial Note on X-ray Induced Reduction: Palladium oxide is susceptible to reduction to metallic palladium upon exposure to X-rays.<sup>[1][2]</sup> Therefore, it is critical to acquire the Pd 3d region before other regions and to minimize the acquisition time for this peak.<sup>[1][10]</sup>
- Data Analysis:
  - Charge Correction: Reference the binding energy scale by setting the adventitious carbon C 1s peak to 284.8 eV. This is a widely accepted practice for correcting charging effects.

[\[11\]](#)

- Peak Fitting and Deconvolution: The high-resolution Pd 3d spectrum is often a composite of multiple oxidation states. Deconvolution is necessary to separate and quantify these different species.
- Use appropriate peak shapes: asymmetric line shapes for metallic Pd(0) and symmetric (Gaussian-Lorentzian) line shapes for the oxide species.[\[1\]](#)
- Constrain the spin-orbit splitting to ~5.26 eV and the area ratio of the 3d<sub>5/2</sub> to 3d<sub>3/2</sub> peaks to 3:2.

## Interpreting the Data: Causality and Pitfalls

The relationship between the palladium oxidation state and the observed Pd 3d binding energy is a direct consequence of the principles of photoemission.



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**Figure 2:** Relationship between palladium oxidation state and Pd 3d binding energy.

An increase in the oxidation state means that the palladium atom has fewer valence electrons. This leads to a reduction in the screening of the nuclear charge experienced by the core electrons. Consequently, the core electrons are held more tightly by the nucleus, and more

energy is required to eject them via photoemission, resulting in a higher measured binding energy.

Common Pitfalls and How to Avoid Them:

- Ignoring X-ray induced reduction: This can lead to an underestimation of the amount of palladium oxide present. Always acquire the Pd 3d spectrum first and with the shortest possible acquisition time.
- Improper charge correction: This can lead to misidentification of chemical states. Always use an internal reference like the adventitious C 1s peak.
- Incorrect peak fitting: Using incorrect line shapes or unconstrained parameters can result in a physically meaningless deconvolution. Adhere to established principles for metallic and oxide peak shapes and spin-orbit splitting constraints.

By adhering to the principles and protocols outlined in this guide, researchers can confidently utilize XPS to accurately characterize the surface chemistry of palladium oxides, leading to a deeper understanding of their materials and accelerating their research and development efforts.

## References

- Thermo Fisher Scientific. (n.d.). Palladium | XPS Periodic Table. Retrieved from [\[Link\]](#)
- The Royal Society of Chemistry. (2015). Palladium nanoparticles functionalized graphene nanosheets for Li-O2 batteries: enhanced performance by tailoring the morphology. Retrieved from [\[Link\]](#)
- Surface Science Western. (n.d.). Palladium - X-ray Photoelectron Spectroscopy (XPS) Reference Pages. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). XPS spectra for Pd 3d and O 1s of reduced palladium catalysts. Retrieved from [\[Link\]](#)
- AIP Publishing. (1994). Elemental Palladium by XPS. Surface Science Spectra. Retrieved from [\[Link\]](#)

- MDPI. (2020). Palladium Oxide Nanoparticles: Preparation, Characterization and Catalytic Activity Evaluation. Retrieved from [\[Link\]](#)
- Thermo Fisher Scientific KOREA. (n.d.). Palladium | XPS Periodic Table. Retrieved from [\[Link\]](#)
- AIP Publishing. (1994). Palladium Oxide (PdO) by XPS. Surface Science Spectra. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). X-ray photoelectron spectroscopy (XPS) spectra of (a) Pd 3d with Pd 0.... Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). X-Ray Photoelectron Spectroscopy (XPS) spectrum in the Pd 3d region,.... Retrieved from [\[Link\]](#)
- SciSpace. (1995). Xps investigations on solid and vacuum deposited, oxidized and non-oxidized palladium. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). XPS showing Pd 3d 3/2 and 3d 5/2 peaks for samples with: (a) dried PdCl 2.... Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). Deconvolution of Pd 3d X-ray photoelectron spectroscopy (XPS) spectra for the reduced PdZn catalysts. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). XPS spectra of the 3d level of palladium and deconvolution peaks of the Pd species. Retrieved from [\[Link\]](#)
- Max Planck Society. (n.d.). High-pressure X-ray photoelectron spectroscopy on palladium model hydrogenation catalysts Part1. Retrieved from [\[Link\]](#)
- AVS. (2020). Sample handling, preparation and mounting for XPS and other surface analytical techniques. Retrieved from [\[Link\]](#)
- ResearchGate. (n.d.). (a–d): High resolution Pd 3d XPS spectra: deconvoluted peaks for.... Retrieved from [\[Link\]](#)

- National Center for Biotechnology Information. (2021). Near-Ambient Pressure XPS and MS Study of CO Oxidation over Model Pd-Au/HOPG Catalysts: The Effect of the Metal Ratio. Retrieved from [[Link](#)]
- YouTube. (2020). Charge Compensation and XPS Data. Retrieved from [[Link](#)]
- Royal Society of Chemistry. (2021). Advanced XPS characterization: XPS-based multi-technique analyses for comprehensive understanding of functional materials. Retrieved from [[Link](#)]
- Wiley Online Library. (2024). Surface science insight note: Charge compensation and charge correction in X-ray photoelectron spectroscopy. Retrieved from [[Link](#)]
- OPUS. (n.d.). Fundamental Structural and Electronic Understanding of Palladium Catalysts on Nitride and Oxide Supports. Retrieved from [[Link](#)]
- ResearchGate. (n.d.). XPS data, binding energies (BE) of N 1 s, and Pd3d peaks (eV) and %Area in brackets. Retrieved from [[Link](#)]
- The XPS Library. (2021). Crist Handbook of XPS Spectra – Experimental Parameters Used. Retrieved from [[Link](#)]

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## Sources

- [1. Palladium | XPS Periodic Table | Thermo Fisher Scientific - TW \[thermofisher.com\]](#)
- [2. X-ray Photoelectron Spectroscopy \(XPS\) Reference Pages: Palladium \[xpsfitting.com\]](#)
- [3. mdpi.com \[mdpi.com\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. pubs.aip.org \[pubs.aip.org\]](#)

- [7. pubs.aip.org \[pubs.aip.org\]](https://pubs.aip.org)
- [8. mmrc.caltech.edu \[mmrc.caltech.edu\]](https://mmrc.caltech.edu)
- [9. X-ray Photoelectron Spectroscopy | Charging Effects in XPS | | Thermo Fisher Scientific - US \[thermofisher.com\]](#)
- [10. Palladium | XPS Periodic Table | Thermo Fisher Scientific - TW \[thermofisher.com\]](#)
- [11. library4xps.org \[library4xps.org\]](https://library4xps.org)
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